3-[(2-Methoxyethoxy)methoxy]benzaldehyde properties

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Compound of Interest	
Compound Name:	*3-[(2-Methoxyethoxy)methoxy]benzaldehyde*
CAS No.:	*139461-72-6*
Cat. No.:	*B131418*

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An In-Depth Technical Guide to **3-[(2-Methoxyethoxy)methoxy]benzaldehyde**: Synthesis, Properties, and Applications in Pharmaceutical Development

Executive Summary

3-[(2-Methoxyethoxy)methoxy]benzaldehyde, also known as 3-Methoxyethoxymethoxy-benzaldehyde, is a key organic intermediate whose value lies in the strategic protection of a hydroxyl group on a benzaldehyde core. The methoxyethoxymethyl (MEM) ether serves as a robust protecting group, allowing for selective reactions at the aldehyde functionality without interference from the otherwise reactive phenolic hydroxyl group. This guide provides a comprehensive technical overview of its physicochemical properties, detailed synthesis protocols, and critical applications, particularly its role as a precursor in the synthesis of pharmaceutical compounds like Phenylephrine.[1] For researchers and drug development professionals, understanding the synthesis and reactivity of this intermediate is fundamental to its effective application in multi-step organic synthesis.

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Compound Profile and Strategic Importance

Overview of 3-[(2-Methoxyethoxy)methoxy]benzaldehyde

This compound is a derivative of 3-hydroxybenzaldehyde where the phenolic hydroxyl has been converted into a MEM ether.[2] This structural modification is a classic protecting group strategy in organic synthesis. The presence of the MEM group enhances the compound's solubility in a range of polar organic solvents due to its ether linkages.[2] Its primary utility is not in its own biological activity, but as a stable, versatile building block for constructing more complex molecules.[2]

The Strategic Role of the MEM Protecting Group

In medicinal chemistry, it is often necessary to perform chemical transformations on one part of a molecule while another reactive functional group is temporarily masked. The MEM group is advantageous for protecting phenols and alcohols due to its stability under a variety of conditions (e.g., basic, nucleophilic) while being readily cleavable under specific acidic conditions. This allows for selective manipulation of other functional groups, such as the aldehyde on the benzaldehyde ring, which can undergo oxidation, reduction, or nucleophilic addition.[2]

Physicochemical and Spectroscopic Data

The essential properties and characterization data for **3-[(2-Methoxyethoxy)methoxy]benzaldehyde** are summarized below. This data is critical for reaction monitoring, quality control, and structural verification.

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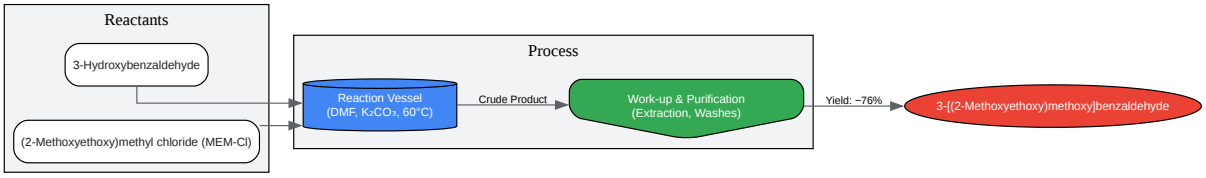
Property	Value	Source(s)
CAS Number	139461-72-6	[1][2][3]
Molecular Formula	$C_{11}H_{14}O_4$	[1][2]
Molecular Weight	210.23 g/mol	[1][2][3]
Appearance	Yellow Liquid	[2]
InChI Key	VBUZAHLUWZTYIQ-UHFFFAOYSA-N	[2][3]
^{1}H NMR ($CDCl_3$)	δ 9.83 (s, 1H, CHO), 7.50–7.44 (m, 3H, Ar-H), 5.28 (s, 2H, OCH_2O), 3.76–3.65 (m, 4H, OCH_2CH_2O), 3.37 (s, 3H, OCH_3)	[2]
^{13}C NMR	δ 190.7 (CHO), 152.4 (C-O), 130.8–112.5 (aromatic carbons), 93.9 (OCH_2O), 71.4–56.6 (ether chain carbons)	[2]

Synthesis and Purification

Principal Synthetic Pathway: MEM Protection of 3-Hydroxybenzaldehyde

The most common and efficient synthesis of **3-[(2-Methoxyethoxy)methoxy]benzaldehyde** involves the nucleophilic substitution reaction between 3-hydroxybenzaldehyde and (2-methoxyethoxy)methyl chloride (MEM-Cl).[2][3] This reaction is a standard method for introducing the MEM protecting group onto a phenolic hydroxyl.

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Caption: General workflow for the synthesis of **3-[(2-Methoxyethoxy)methoxy]benzaldehyde**.

Detailed Experimental Protocol

The following protocol is a representative procedure for the synthesis, adapted from documented methods.[2][3]

Materials:

- 3-hydroxybenzaldehyde (1.5 g)
- (2-methoxyethoxy)methyl chloride (MEM-Cl) (1.4 g)
- Potassium carbonate (K_2CO_3), anhydrous
- Dimethylformamide (DMF), anhydrous
- Diethyl ether
- 5% Potassium hydroxide (KOH) solution
- Saturated sodium chloride (NaCl) solution (brine)

Procedure:

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- Reaction Setup: To a round-bottom flask equipped with a magnetic stirrer and under a nitrogen atmosphere, add 3-hydroxybenzaldehyde (1.5 g) and anhydrous DMF.
- Base Addition: Add anhydrous K_2CO_3 to the flask. Stir the suspension vigorously.
- MEM-Cl Addition: Heat the mixture to 60°C. Add (2-methoxyethoxy)methyl chloride (1.4 g) to the reaction mixture, typically dropwise or in batches.
- Reaction Monitoring: Maintain the temperature and stirring. The reaction progress can be monitored by Thin Layer Chromatography (TLC) until the starting material (3-hydroxybenzaldehyde) is consumed.
- Quenching and Extraction: After the reaction is complete, cool the mixture to room temperature. Pour the reaction mixture into a separatory funnel containing diethyl ether and water.
- Aqueous Wash: Extract the aqueous layer with diethyl ether. Combine the organic layers and wash sequentially with 5% KOH solution (to remove any unreacted 3-hydroxybenzaldehyde) and then with saturated NaCl solution.
- Drying and Concentration: Dry the organic layer over an anhydrous drying agent (e.g., Na_2SO_4), filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- Final Product: The resulting crude product, a yellow liquid, is **3-[(2-Methoxyethoxy)methoxy]benzaldehyde**.[2] A reported yield for this process is approximately 76%.[3] Further purification can be performed via column chromatography if necessary.

Rationale for Experimental Choices

- Solvent (DMF): DMF is an excellent polar aprotic solvent that readily dissolves the phenolic starting material and the inorganic base, creating a more effective reaction environment. Its high boiling point is suitable for reactions requiring moderate heating.
- Base (K_2CO_3): Potassium carbonate is a mild inorganic base sufficient to deprotonate the acidic phenolic hydroxyl group, forming the phenoxide nucleophile. This anion then readily

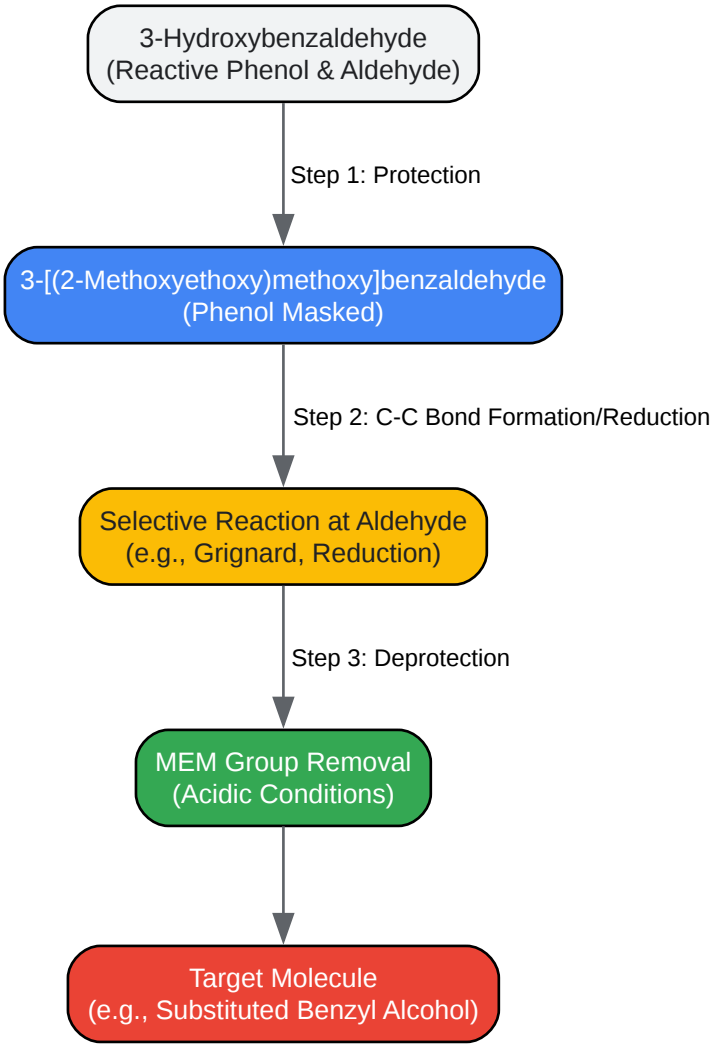
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attacks the electrophilic carbon of MEM-Cl.

- Inert Atmosphere (Nitrogen): While not always strictly necessary for this specific reaction, operating under an inert atmosphere prevents potential side reactions from atmospheric oxygen and moisture, which is good practice in organic synthesis.
- Aqueous Work-up: The 5% KOH wash is crucial for removing the acidic starting material, 3-hydroxybenzaldehyde, from the desired ether product. The brine wash helps to remove residual water from the organic phase and break up any emulsions.

Chemical Reactivity and Synthetic Utility

The primary value of **3-[(2-Methoxyethoxy)methoxy]benzaldehyde** is its ability to undergo reactions at the aldehyde group while the hydroxyl is protected.



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Sources

- 1. 3-[(2-Methoxyethoxy)methoxy]benzaldehyde | CAS 139461-72-6 | SCBT - Santa Cruz Biotechnology [scbt.com]
- 2. 3-[(2-Methoxyethoxy)methoxy]benzaldehyde | 139461-72-6 | Benchchem [benchchem.com]
- 3. Synthesis routes of 3-[(2-Methoxyethoxy)methoxy]benzaldehyde [benchchem.com]
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